

A Technical Guide to 6-O-Desmethyl Donepezil-d5 for Advanced Research

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Compound of Interest

Compound Name: 6-O-Desmethyl Donepezil-d5

Cat. No.: B602621

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **6-O-Desmethyl Donepezil-d5**, a critical analytical tool for researchers in neuropharmacology and drug metabolism. As the deuterium-labeled internal standard for a primary active metabolite of Donepezil, this compound is indispensable for the accurate quantification of drug and metabolite levels in biological matrices. This document outlines its commercial availability, pricing, and detailed experimental protocols for its use in bioanalytical assays.

Commercial Availability and Specifications

6-O-Desmethyl Donepezil-d5 is available from several specialized chemical suppliers. While pricing can vary, it is essential to consider purity, isotopic enrichment, and the availability of a Certificate of Analysis. The compound is intended for research use only and is not for diagnostic or therapeutic applications.^{[1][2]}

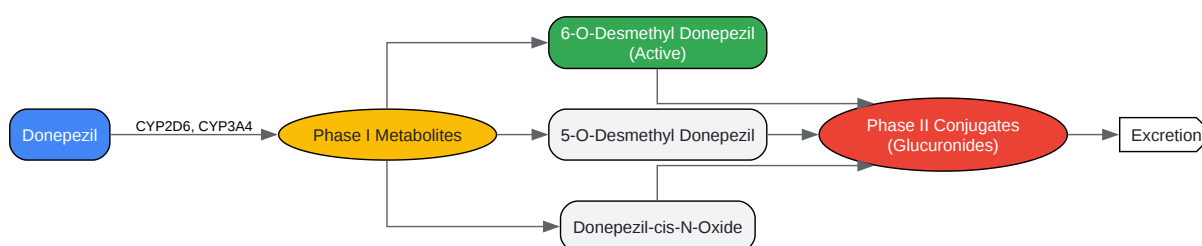
Supplier	Product Name	CAS Number	Molecular Formula	Notes
Clinivex	6-O-Desmethyl Donepezil-d5	1189443-74-0	$C_{23}H_{22}D_5NO_3$	Ships at ambient temperature; recommended storage in tightly closed containers, protected from light and moisture. [2]
Simson Pharma	6-O-Desmethyl Donepezil Hydrochloride - D5	Not Available	$C_{23}H_{22}D_5ClNO_3$	Available for custom synthesis; Certificate of Analysis provided. [3]
MedChemExpress (MCE)	6-O-Desmethyl donepezil-d5 hydrochloride	Not Available (Unlabeled: 120013-56-1)	Not Specified	Deuterium labeled 6-O-Desmethyl donepezil. [1]
Veeprho Life Sciences	6-O-Desmethyl Donepezil-D5 (HCl)	Not Available	Not Specified	Improves accuracy of mass spectrometry and liquid chromatography for precise quantification. [4]
LGC Standards	6-O-Desmethyl Donepezil-d5	1189443-74-0	$C_{23}H_{22}D_5NO_3$	High-quality reference standard. [5]
Cayman Chemical	6-O-desmethyl Donepezil	120013-56-1 (Unlabeled)	$C_{23}H_{27}NO_3$	Active metabolite of donepezil. [6]

	6-O-Desmethyl			Reference
Axios Research	Donepezil-d5	Not Available	Not Specified	standard for
	HCl			analytical
				method
				development and
				validation.

Note: Pricing for **6-O-Desmethyl Donepezil-d5** is typically available upon request from the suppliers. For reference, the non-deuterated form, 6-O-Desmethyl Donepezil, is available from LGC Standards at approximately \$201.00 for 1 mg, \$437.00 for 2.5 mg, and \$849.00 for 5 mg. [7]

The Role of 6-O-Desmethyl Donepezil in Donepezil Metabolism

Donepezil is a reversible inhibitor of the enzyme acetylcholinesterase, a mechanism that increases the availability of acetylcholine in the brain and is a cornerstone of symptomatic treatment for Alzheimer's disease.[8] The parent drug undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes CYP2D6 and CYP3A4.[6] One of the major metabolic pathways is O-demethylation, which leads to the formation of active metabolites, including 6-O-Desmethyl Donepezil.[6] The accurate measurement of both the parent drug and its active metabolites is crucial for pharmacokinetic and pharmacodynamic studies.



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Fig. 1: Simplified metabolic pathway of Donepezil.

Experimental Protocol: Quantification of Donepezil and 6-O-Desmethyl Donepezil in Human Plasma using LC-MS/MS

The use of a stable isotope-labeled internal standard like **6-O-Desmethyl Donepezil-d5** is the gold standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[4] It corrects for variability during sample preparation and analysis, ensuring high accuracy and precision. The following is a representative protocol synthesized from established methodologies.^{[9][10][11]}

1. Objective: To simultaneously quantify the concentration of Donepezil and its active metabolite, 6-O-Desmethyl Donepezil, in human plasma samples.

2. Materials and Reagents:

- Donepezil analytical standard
- 6-O-Desmethyl Donepezil analytical standard
- **6-O-Desmethyl Donepezil-d5** (Internal Standard, IS)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (ultrapure)
- Solid-phase extraction (SPE) cartridges (e.g., Waters Oasis HLB) or liquid-liquid extraction (LLE) solvents (e.g., ethyl acetate, n-hexane).^{[9][11]}

3. Instrumentation:

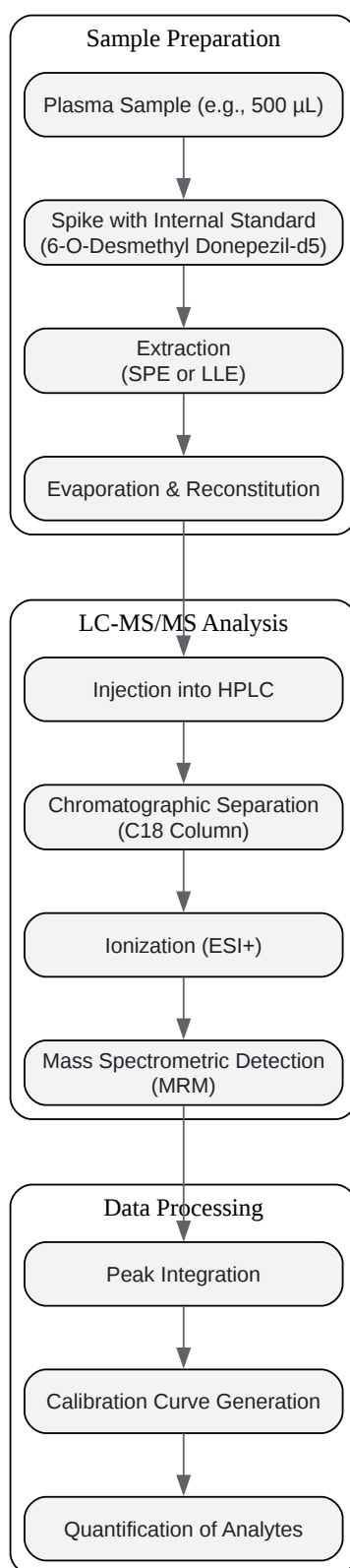
- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

4. Sample Preparation (Solid-Phase Extraction): a. Thaw plasma samples and vortex to ensure homogeneity. b. To 500 μ L of plasma, add a known concentration of the internal standard, **6-O-Desmethyl Donepezil-d5**. c. Condition the SPE cartridges according to the manufacturer's instructions. d. Load the plasma sample onto the SPE cartridge. e. Wash the cartridge to remove interfering substances. f. Elute the analytes and the internal standard with an appropriate solvent (e.g., methanol). g. Evaporate the eluate to dryness under a gentle stream of nitrogen. h. Reconstitute the residue in the mobile phase for LC-MS/MS analysis.[\[9\]](#)

5. LC-MS/MS Analysis:

- Chromatographic Column: A C18 reverse-phase column (e.g., Waters Novapak C18, 150 mm x 3.9 mm, 4 μ m) is commonly used.[\[9\]](#)
- Mobile Phase: A gradient or isocratic elution with a mixture of acetonitrile and an aqueous buffer (e.g., 5 mM ammonium formate with 0.1% formic acid) is typical.[\[11\]](#)
- Flow Rate: A flow rate of 0.6 mL/min is a common starting point.[\[11\]](#)
- Injection Volume: Typically 5-10 μ L.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[9\]](#)
- Acquisition Mode: Multiple Reaction Monitoring (MRM). The precursor-to-product ion transitions for each analyte and the internal standard are monitored.
- Donepezil: m/z 380.1 \rightarrow 91.2[\[9\]](#)
- 6-O-Desmethyl Donepezil: m/z 366.3 \rightarrow 91.3[\[9\]](#)
- **6-O-Desmethyl Donepezil-d5** (IS): The exact m/z will be approximately 5 Da higher than the unlabeled metabolite.

6. Data Analysis and Quantification: a. Create a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the known concentrations of the calibration standards. b. Use the calibration curve to determine the concentration of Donepezil and 6-O-Desmethyl Donepezil in the unknown plasma samples. c. The method should be validated for linearity, accuracy, precision, selectivity, and stability according to regulatory guidelines.



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Fig. 2: Bioanalytical workflow for drug quantification.

Conclusion

6-O-Desmethyl Donepezil-d5 is a vital tool for the precise and accurate quantification of a key active metabolite of Donepezil. Its use as an internal standard in LC-MS/MS-based bioanalytical methods is essential for robust pharmacokinetic and drug metabolism studies in the development of treatments for neurodegenerative diseases. This guide provides the foundational information required for researchers to source this compound and implement it in their analytical workflows.

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